

APTO-253: Application Notes and Protocols for High-Throughput Screening Assays

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Compound of Interest

Compound Name: Ro 31-7837
CAS No.: 120280-33-3
Cat. No.: B1679482

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Introduction

APTO-253 is a small molecule inhibitor of c-Myc expression, a critical oncogene implicated in a wide range of human cancers.[1] This document provides detailed application notes and protocols for utilizing APTO-253 in high-throughput screening (HTS) assays to identify and characterize its anticancer properties. APTO-253 has been shown to induce cell cycle arrest, apoptosis, and DNA damage in cancer cells, particularly in acute myeloid leukemia (AML).[2] Its mechanism of action involves the stabilization of G-quadruplex DNA structures in the promoter region of the MYC gene, leading to the downregulation of its transcription and subsequent protein expression.[1] Intracellularly, APTO-253 is converted to a ferrous complex, [Fe(253)3], which is the active form of the drug that binds to G-quadruplexes.[3]

Mechanism of Action

APTO-253 exerts its anti-tumor effects through a multi-faceted mechanism primarily centered on the inhibition of MYC. This leads to a cascade of downstream events including:

- Induction of p21 (CDKN1A): APTO-253 upregulates the expression of the cyclin-dependent kinase inhibitor p21.[2]
- Cell Cycle Arrest: The induction of p21 leads to G0/G1 cell cycle arrest.[4]
- Apoptosis: APTO-253 induces programmed cell death in cancer cells.[5]
- DNA Damage Response: The compound triggers DNA damage and cellular stress pathways. [6]

Data Presentation: In Vitro Activity of APTO-253

The following table summarizes the half-maximal inhibitory concentration (IC50) values of APTO-253 in various cancer cell lines, providing a quantitative measure of its cytotoxic activity.

Cell Line	Cancer Type	IC50 (nM)	Reference
MV4-11	Acute Myeloid Leukemia (AML)	250 ± 30	[4]
KG-1	Acute Myeloid Leukemia (AML)	57 - 1750 (range)	[1]
EOL-1	Acute Myeloid Leukemia (AML)	57 - 1750 (range)	[1]
Raji	Burkitt's Lymphoma	105.4 ± 2.4	[3]
Raji/253R	APTO-253 Resistant Raji	1387.7 ± 98.5	[3]
Various	Leukemia and Lymphoma cell lines	57 - 1750 (range)	[1]

Experimental Protocols

This section provides detailed protocols for key high-throughput screening assays to evaluate the efficacy of APTO-253.

Cell Viability and Cytotoxicity Assay (MTS-based)

This protocol is designed to determine the effect of APTO-253 on the proliferation and viability of cancer cells in a 96-well format, suitable for HTS.

Materials:

- Cancer cell lines of interest
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS)
- APTO-253 stock solution (in DMSO)
- 96-well clear-bottom cell culture plates
- CellTiter 96® AQueous One Solution Cell Proliferation Assay (MTS) reagent (Promega, Cat. #G3581) or equivalent
- Multichannel pipette
- Plate reader capable of measuring absorbance at 490 nm

Protocol:

- Cell Seeding:
 - Harvest and count cells.
 - Seed cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of complete medium.
 - Incubate the plate at 37°C in a humidified 5% CO₂ incubator for 24 hours to allow for cell attachment.
- Compound Treatment:
 - Prepare a serial dilution of APTO-253 in complete medium. A typical concentration range would be from 1 nM to 10 µM.

- Include a vehicle control (DMSO) at the same final concentration as the highest APTO-253 concentration.
- Carefully remove the medium from the wells and add 100 μ L of the prepared APTO-253 dilutions or vehicle control.
- Incubate the plate for 48-120 hours at 37°C in a humidified 5% CO₂ incubator.
- MTS Assay:
 - Add 20 μ L of CellTiter 96® AQueous One Solution Reagent to each well.
 - Incubate the plate for 1-4 hours at 37°C in a humidified 5% CO₂ incubator.
 - Measure the absorbance at 490 nm using a microplate reader.
- Data Analysis:
 - Subtract the background absorbance (medium only).
 - Normalize the data to the vehicle-treated control wells (representing 100% viability).
 - Plot the percentage of cell viability against the logarithm of APTO-253 concentration and determine the IC₅₀ value using a non-linear regression curve fit.

MYC Expression Analysis (qRT-PCR)

This protocol details the quantification of MYC mRNA levels in response to APTO-253 treatment, providing a direct measure of target engagement.

Materials:

- Cancer cell lines
- 6-well cell culture plates
- APTO-253 stock solution (in DMSO)
- TRIzol® reagent or other RNA extraction kit

- Reverse transcription kit
- qPCR master mix (e.g., SYBR® Green or TaqMan™)
- Primers for MYC and a housekeeping gene (e.g., GAPDH)
- qPCR instrument

Protocol:

- Cell Treatment:
 - Seed cells in 6-well plates and allow them to attach overnight.
 - Treat cells with various concentrations of APTO-253 (e.g., 100 nM, 500 nM, 1 μ M) and a vehicle control for 24 hours.
- RNA Extraction and cDNA Synthesis:
 - Harvest the cells and extract total RNA according to the manufacturer's protocol of the chosen RNA extraction kit.
 - Quantify the RNA and assess its purity.
 - Synthesize cDNA from 1 μ g of total RNA using a reverse transcription kit.
- qPCR:
 - Set up the qPCR reaction with the cDNA template, qPCR master mix, and specific primers for MYC and the housekeeping gene.
 - Run the qPCR program on a real-time PCR instrument.
- Data Analysis:
 - Calculate the cycle threshold (Ct) values.
 - Determine the relative expression of MYC mRNA using the $\Delta\Delta$ Ct method, normalizing to the housekeeping gene and comparing to the vehicle-treated control.

Apoptosis Assay (Flow Cytometry with Annexin V/PI Staining)

This protocol enables the quantitative assessment of apoptosis induction by APTO-253.

Materials:

- Cancer cell lines
- 6-well cell culture plates
- APTO-253 stock solution (in DMSO)
- Annexin V-FITC Apoptosis Detection Kit (or equivalent)
- Phosphate-buffered saline (PBS)
- Flow cytometer

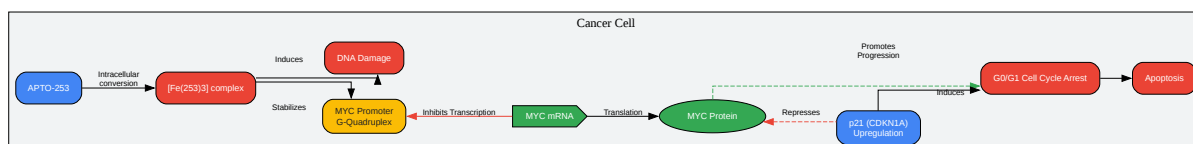
Protocol:

- Cell Treatment:
 - Seed cells in 6-well plates and treat with desired concentrations of APTO-253 and a vehicle control for 24-48 hours.
- Cell Staining:
 - Harvest both adherent and floating cells.
 - Wash the cells with cold PBS.
 - Resuspend the cells in 1X binding buffer provided in the apoptosis detection kit.
 - Add Annexin V-FITC and Propidium Iodide (PI) to the cell suspension.
 - Incubate for 15 minutes at room temperature in the dark.
- Flow Cytometry Analysis:

- Analyze the stained cells on a flow cytometer.
- Annexin V positive, PI negative cells are considered early apoptotic.
- Annexin V positive, PI positive cells are considered late apoptotic/necrotic.
- Data Analysis:
 - Quantify the percentage of cells in each quadrant (viable, early apoptotic, late apoptotic, necrotic).
 - Compare the percentage of apoptotic cells in APTO-253-treated samples to the vehicle control.

Visualizations

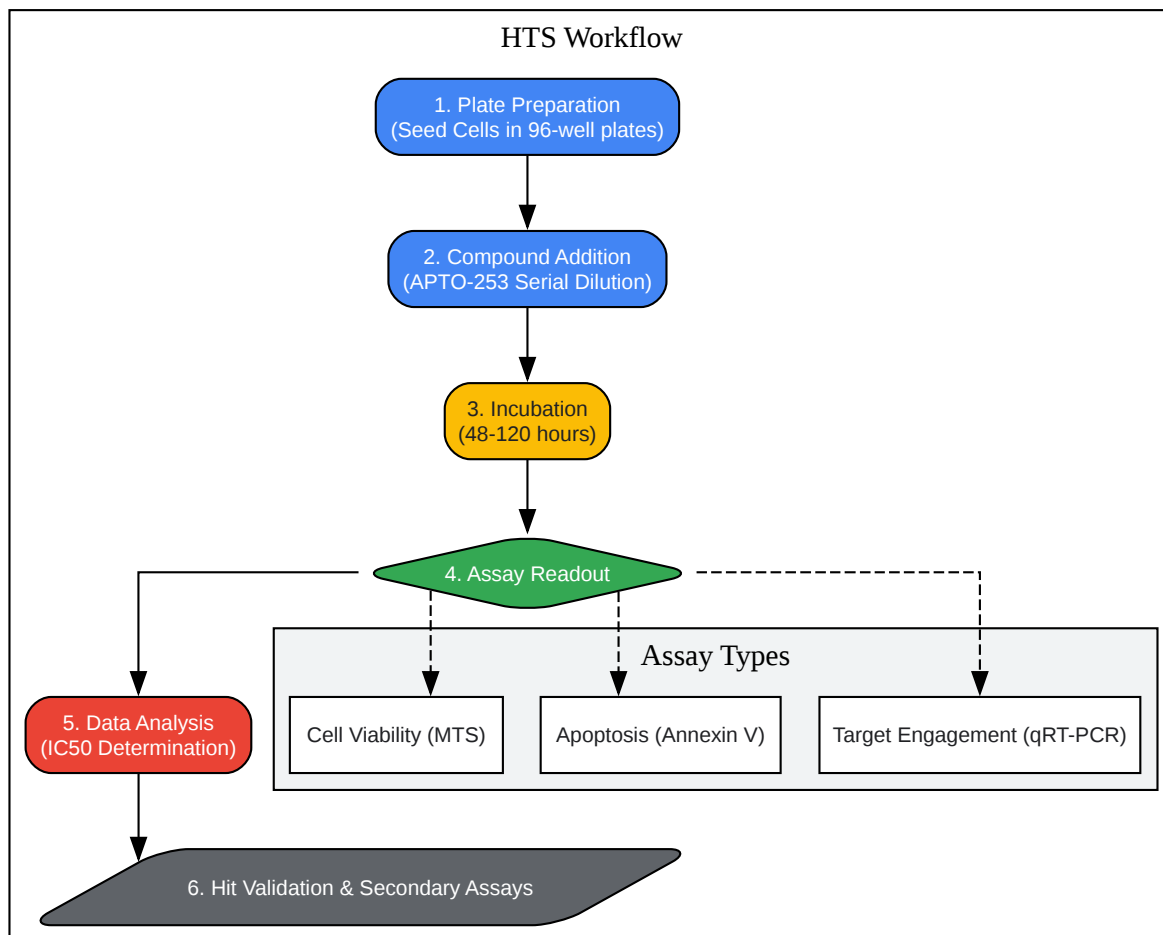
APTO-253 Mechanism of Action



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Caption: APTO-253's mechanism of action in cancer cells.

High-Throughput Screening Workflow for APTO-253



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Caption: A generalized workflow for HTS of APTO-253.

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